

# 4-(2-Butoxyethoxy)cyclohexan-1-one proper disposal procedures

**Author:** BenchChem Technical Support Team. **Date:** February 2026

## Compound of Interest

Compound Name: 4-(2-Butoxyethoxy)cyclohexan-1-one

CAS No.: 1564778-85-3

Cat. No.: B2391542

[Get Quote](#)

This guide outlines the validated disposal and handling procedures for **4-(2-Butoxyethoxy)cyclohexan-1-one** (CAS: 1564778-85-3).[1][2][3][4]

As a Senior Application Scientist, I have structured this protocol to prioritize operator safety and environmental compliance. This compound combines a cyclohexanone ring with a glycol ether side chain.[4] This structural duality dictates its disposal pathway: it must be treated as a non-halogenated organic solvent with specific precautions for potential peroxide formation (ether characteristic) and combustibility (ketone characteristic).[4]

## Part 1: Chemical Profile & Hazard Identification

Before initiating disposal, verify the material identity and hazard profile. This compound is a research-grade building block; therefore, we apply the Precautionary Principle, assuming the combined hazards of its functional groups.[1][2][3][4]

Parameter	Data / Specification
Chemical Name	4-(2-Butoxyethoxy)cyclohexan-1-one
CAS Number	1564778-85-3
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>3</sub>
Molecular Weight	214.30 g/mol
Physical State	Liquid (Viscous)
Solubility	Soluble in organic solvents (DCM, Ethyl Acetate); Limited water solubility.[1][2][3][4][5]
Primary Hazards	Irritant (Skin/Eye/Respiratory), Combustible Liquid.[4]
Waste Stream	Non-Halogenated Organic Solvent (High BTU). [4]

#### Critical Hazard Assessment:

- Ether Linkage: Potential for peroxide formation upon prolonged storage and air exposure.[4]  
Action: Test for peroxides if the container is old or crystals are visible before disposal.[4]
- Ketone Functionality: Combustible.[4][6][7] Flash point is likely >60°C (estimated based on MW), but treat as Flammable Class III for safety.[4]

## Part 2: Pre-Disposal Handling & Segregation

Proper segregation prevents dangerous chemical reactions in the waste stream.[4]

- Segregation:
  - DO NOT MIX with Strong Oxidizers (e.g., Nitric acid, Peroxides) or Strong Bases.[4]
  - DO NOT MIX with Halogenated Solvents (e.g., Chloroform, DCM) unless your facility incinerates all organics together (halogenated waste is significantly more expensive to dispose of).[4]

- Compatible: Acetone, Ethanol, Ethyl Acetate, non-halogenated HPLC waste.[4]
- Container Selection:
  - Use HDPE (High-Density Polyethylene) or Glass waste containers.[1][2][3][4]
  - Ensure the cap is vented if there is any risk of ongoing reaction, though for pure solvent disposal, a standard sealed safety cap is required.[4]
- Labeling:
  - Label as: "HAZARDOUS WASTE - ORGANIC SOLVENT (NON-HALOGENATED)".
  - List constituents: "**4-(2-Butoxyethoxy)cyclohexan-1-one**, [Other Solvents]".[1][2][3][4]
  - Hazard Checkboxes:  Flammable/Combustible  Irritant.[4]

## Part 3: Disposal Workflows

### Workflow A: Liquid Waste (Pure or Solution)

Applicable for: Expired reagents, reaction mother liquors, and HPLC waste.[3][4]

- Peroxide Check: If the bottle has been opened for >12 months, use a starch-iodide strip to test for peroxides.[4]
  - Positive: Contact EHS immediately for stabilization (usually with ferrous sulfate).[4]
  - Negative:[1][4] Proceed.
- Transfer: Pour liquid into the Non-Halogenated Organic Waste drum/carboy.
- Rinsing: Triple rinse the empty original container with a small volume of acetone or ethanol. [4] Add rinsate to the waste container.[4]
- Container Disposal: Deface the label on the empty original bottle and dispose of it as Glass/Plastic Recycling (if rinsed) or Solid Hazardous Waste (if residue remains).[4]

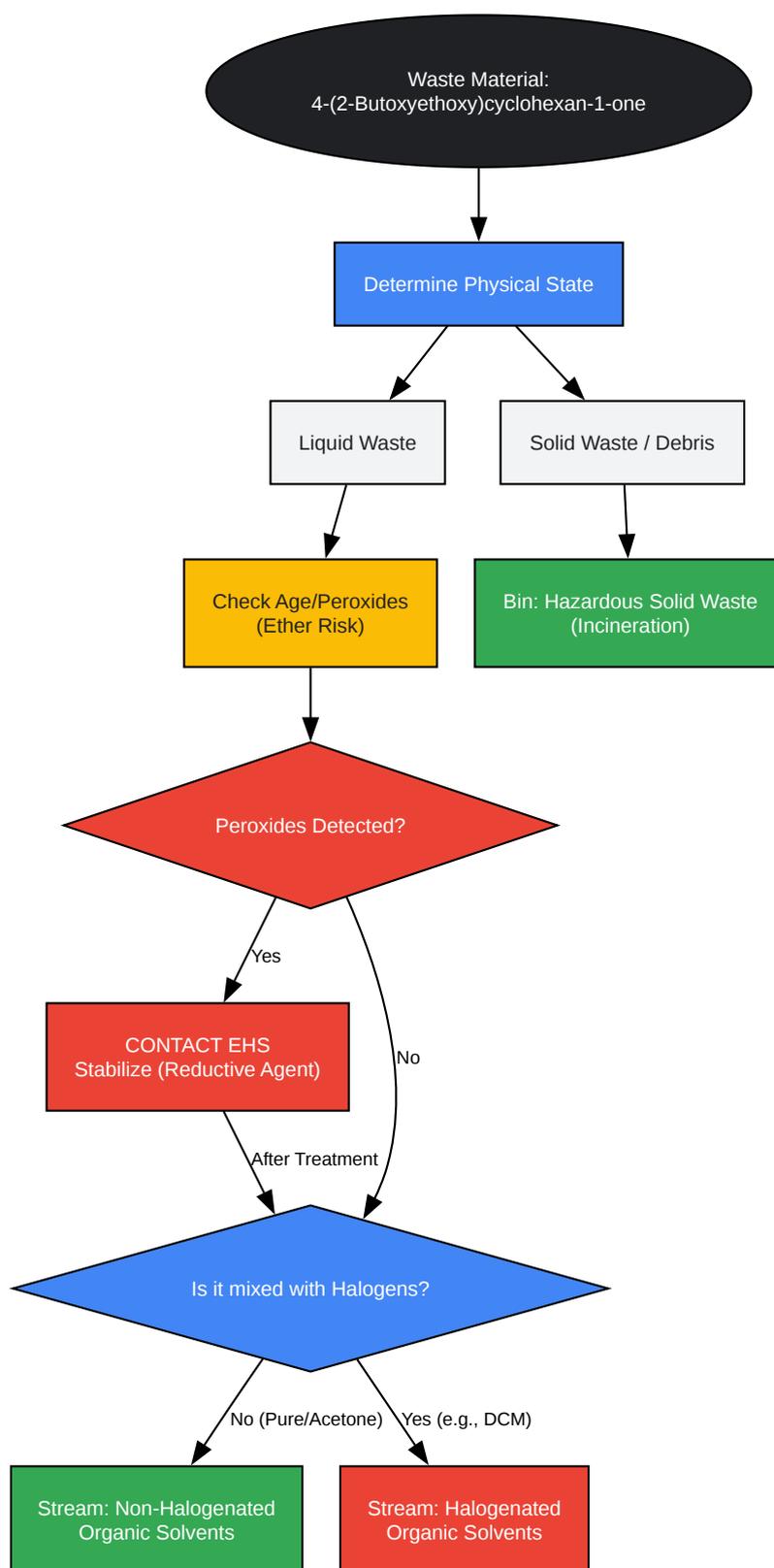
### Workflow B: Solid Waste & Spill Cleanup

Applicable for: Contaminated gloves, pipettes, spill pads, and silica gel.[3][4]

- Containment: For spills, absorb liquid with vermiculite, sand, or polypropylene pads.
- Collection: Place contaminated solids into a heavy-duty, clear polyethylene bag (minimum 4 mil thickness) or a wide-mouth HDPE jar.[1][2][3][4]
- Labeling: Tag as "HAZARDOUS SOLID WASTE - DEBRIS CONTAMINATED WITH ORGANIC KETONES".
- Disposal: Seal securely with tape or a zip tie. Place in the designated solid waste bin for incineration.

## Part 4: Decision Matrix (Visualized)

The following diagram illustrates the logical decision tree for disposing of **4-(2-Butoxyethoxy)cyclohexan-1-one**.



[Click to download full resolution via product page](#)

Figure 1: Decision logic for waste stream selection, emphasizing peroxide safety checks.

## Part 5: Regulatory Compliance & Codes

Adherence to these codes ensures compliance with US EPA (RCRA) and EU regulations.[4]

Regulatory Body	Classification / Code	Notes
US EPA (RCRA)	D001 (Ignitable)	If flash point < 60°C. If higher, classify as general organic waste.[1][2][3][4]
US EPA (RCRA)	U-Listed (Not Listed)	This specific CAS is not U-listed; dispose via characteristic (Ignitability/Toxicity).[1][2][4]
EU Waste Code	07 01 04*	"Other organic solvents, washing liquids and mother liquors."[4]
DOT (Transport)	UN 1993 or UN 3271	Likely "Flammable liquid, n.o.s." or "Ethers, n.o.s." [1][2][3][4] depending on specific formulation data.

## References

- Sigma-Aldrich. (n.d.).[1][2][4] **4-(2-Butoxyethoxy)cyclohexan-1-one** Product Detail & CAS 1564778-85-3.[1][2][3][4][8] Retrieved from [1][2][3][4]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press.[4] Retrieved from [1][2][3][4]
- US Environmental Protection Agency (EPA). (n.d.).[4] Resource Conservation and Recovery Act (RCRA) Regulations.[4] Retrieved from [1][2][3][4]
- ChemScene. (n.d.). Safety Data for Cyclohexanol derivatives (Analogous Hazards). Retrieved from [1][2][3][4]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. chemscene.com \[chemscene.com\]](https://chemscene.com)
- [2. 4-tert-Butylcyclohexanol | C<sub>10</sub>H<sub>20</sub>O | CID 7391 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [3. CAS 112-34-5: 2-\(2-Butoxyethoxy\)ethanol | CymitQuimica \[cymitquimica.com\]](https://cymitquimica.com)
- [4. chemgroup.se \[chemgroup.se\]](https://chemgroup.se)
- [5. sichdatonline.chemical-check.de \[sichdatonline.chemical-check.de\]](https://sichdatonline.chemical-check.de)
- [6. asrc.gc.cuny.edu \[asrc.gc.cuny.edu\]](https://asrc.gc.cuny.edu)
- [7. alphachem.ca \[alphachem.ca\]](https://alphachem.ca)
- [8. 4-\(2-Butoxyethoxy\)cyclohexan-1-one | 1564778-85-3 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- To cite this document: BenchChem. [4-(2-Butoxyethoxy)cyclohexan-1-one proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2391542#4-2-butoxyethoxy-cyclohexan-1-one-proper-disposal-procedures\]](https://www.benchchem.com/product/b2391542#4-2-butoxyethoxy-cyclohexan-1-one-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)